

# Preliminary Studies on Nickel-61 as a Tracer Element: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Stable isotopes have emerged as powerful tools in metabolic research and drug development, offering a non-radioactive means to trace the fate of elements and compounds within biological systems. **Nickel-61** (<sup>61</sup>Ni), a stable isotope of nickel, presents a unique opportunity for such tracer studies. With a natural abundance of approximately 1.14%, <sup>61</sup>Ni can be enriched and used to investigate the absorption, distribution, metabolism, and excretion (ADME) of nickel, as well as its role in various physiological and pathological processes.[1][2][3] This technical guide provides an in-depth overview of the preliminary studies and methodologies involving the use of <sup>61</sup>Ni as a tracer element, with a focus on its application in biological research and drug development.

# **Properties of Nickel-61**

**Nickel-61** is a stable, non-radioactive isotope of nickel.[4][5][6] Its stability makes it a safe alternative to radioactive isotopes for in vivo studies in humans and animals. Key properties of <sup>61</sup>Ni are summarized in Table 1.



Property	Value	
Symbol	<sup>61</sup> Ni	
Atomic Number (Z)	28	
Mass Number (A)	61	
Neutron Number (N)	33	
Natural Abundance	1.14%[1][2][3]	
Atomic Mass (Da)	60.931056[1][2]	
Spin	3/2[3]	
Radioactivity	None (Stable)[4][5][6]	

# **Applications of Nickel-61 as a Tracer**

The primary application of <sup>61</sup>Ni in biomedical research is as a tracer to study the pharmacokinetics and bioavailability of nickel.[5][6][7] This is particularly relevant given nickel's dual role as an essential trace element for some organisms and a potential toxicant and carcinogen at higher exposure levels.[8][9]

## **Bioavailability and Metabolism Studies**

Stable isotope tracer studies using nickel isotopes have been successfully conducted in humans to determine the absorption and excretion of nickel.[6] In a study analogous to what could be performed with <sup>61</sup>Ni, human volunteers were administered an oral dose of a stable nickel isotope, and the tracer was quantified in blood, urine, and feces over several days.[6][7] Such studies allow for the precise calculation of gastrointestinal absorption and urinary excretion rates.[6][7]

### **Drug Development**

In the context of drug development, <sup>61</sup>Ni can be used to:

- Trace the distribution of nickel-containing drugs or nanoparticles.[10]
- Investigate the interaction of new chemical entities with nickel-dependent enzymes.[3][9]



• Assess the potential for nickel release from medical devices and implants.[11][12]

### **Production of Medical Radionuclides**

An important application of <sup>61</sup>Ni is in the production of the positron-emitting radionuclide Copper-61 (<sup>61</sup>Cu) for Positron Emission Tomography (PET) imaging.[1][2][13] <sup>61</sup>Cu-labeled radiotracers are being explored for their potential in oncology and other medical imaging applications.[14][15]

# **Experimental Protocols**

The following sections outline detailed methodologies for conducting tracer studies with <sup>61</sup>Ni.

# In Vivo Human Metabolism Study Protocol

This protocol is adapted from studies using other stable nickel isotopes and is directly applicable to <sup>61</sup>Ni.[6][7]

- Subject Recruitment and Baseline Sampling:
  - Recruit healthy adult volunteers with informed consent.
  - Collect baseline blood, urine, and feces samples to determine natural nickel levels.
- Tracer Administration:
  - Subjects should fast overnight.[6][7]
  - Administer a precisely weighed oral dose of enriched <sup>61</sup>Ni (e.g., as <sup>61</sup>NiCl<sub>2</sub> in purified water). The dosage should be calculated based on body weight (e.g., 20 μg <sup>61</sup>Ni/kg body wt.).[7]
- Sample Collection:
  - Collect blood samples at fixed intervals (e.g., 0, 1, 2, 4, 8, 24, 48, 72, 96, and 120 hours)
     post-administration.[6]
  - Collect all urine and feces for a period of 5 days post-administration.



- Sample Preparation for ICP-MS Analysis:
  - Plasma/Serum: Separate plasma or serum from blood samples. For analysis, dilute the sample and use multivariate calibration with principal components analysis (PCA) to correct for mass overlaps.[7]
  - Urine: To address high calcium content which can cause interferences, a method of Ca
     oxalate precipitation can be used, followed by analysis of the diluted supernatant.[7]
  - Feces: Homogenize fecal samples. A representative aliquot is acid-digested. The bis-(1-pyrrolidinecarbodithioato) nickel(II) complex can be extracted into an organic solvent, evaporated, and redissolved in dilute nitric acid for analysis.[5]
- Isotope Ratio Measurement by ICP-MS:
  - Utilize Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for the isotopic analysis of nickel.[5][7]
  - Employ isotope-dilution mass spectrometry for accurate quantification. In this method, a known amount of another nickel isotope (e.g., <sup>62</sup>Ni) can be added to the sample as an internal standard.[5][6]
  - Measure the isotope ratios of <sup>61</sup>Ni to other nickel isotopes to determine the concentration of the tracer in each sample.

# In Vitro Cell Culture Protocol for Nickel Uptake

- Cell Culture:
  - Culture the desired cell line (e.g., human lung cells, hepatocytes) to a specific confluency.
- Tracer Incubation:
  - Replace the standard culture medium with a medium containing a known concentration of enriched <sup>61</sup>Ni (e.g., as <sup>61</sup>NiCl<sub>2</sub>).
  - Incubate the cells for various time points (e.g., 0, 1, 4, 12, 24 hours).



- Cell Harvesting and Lysis:
  - Wash the cells with PBS to remove extracellular 61Ni.
  - Harvest the cells and lyse them using an appropriate buffer.
- Sample Preparation and ICP-MS Analysis:
  - Digest the cell lysate with high-purity nitric acid.
  - Dilute the digested sample and analyze for <sup>61</sup>Ni content using ICP-MS as described in the in vivo protocol.

### **Data Presentation**

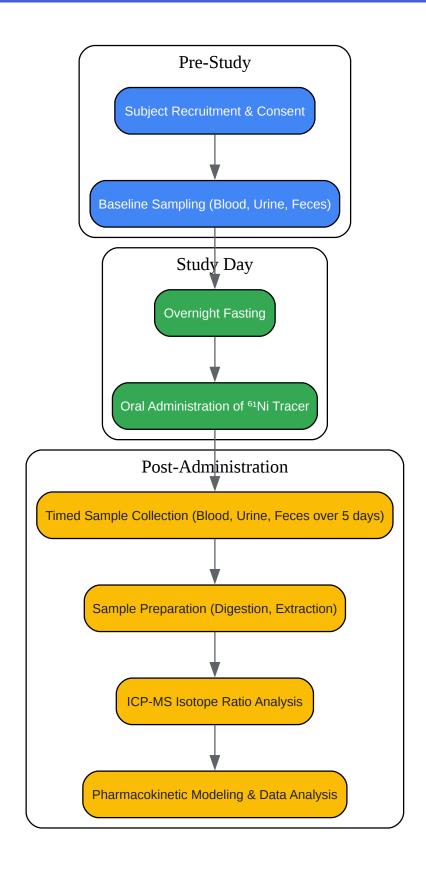
Quantitative data from a human metabolism study using a stable nickel isotope tracer (<sup>62</sup>Ni, analogous to a <sup>61</sup>Ni study) is presented in Table 2.[6]

Parameter	Value	Reference
Tracer Dose	10 μg <sup>62</sup> Ni/kg body weight	[6]
Gastrointestinal Absorption	29% - 40% of ingested dose	[6]
Urinary Excretion (5 days)	51% - 82% of absorbed dose	[6]
Peak Plasma Concentration Time	1.5 - 2.5 hours post-ingestion	[6]
Plasma Concentration Decrease	>10-fold within a few days	[6]

# **Visualizations**

# **Experimental Workflow for a Human Metabolism Study**



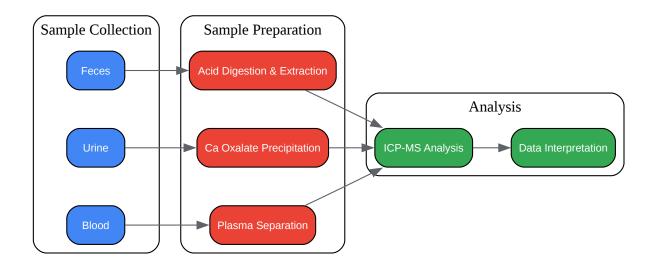


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Caption: General workflow for a human metabolism study using an oral <sup>61</sup>Ni tracer.



## **Sample Preparation and Analysis Workflow**



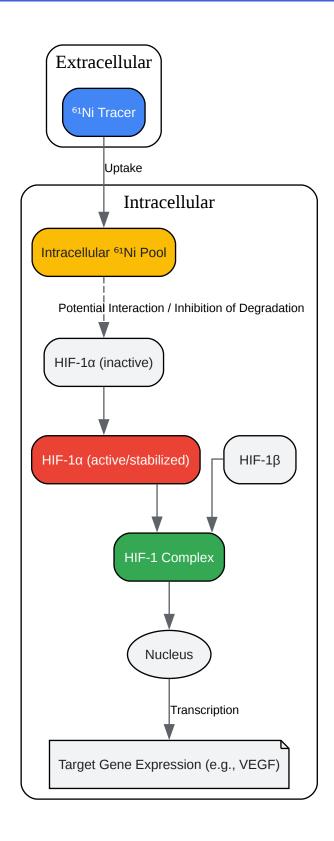
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Caption: Workflow for the preparation and analysis of different biological samples.

# **Hypothetical Signaling Pathway Investigation**

While direct studies using <sup>61</sup>Ni to trace signaling pathways are not yet prevalent, it is a promising area of research. Nickel exposure has been shown to activate hypoxia-inducible factor-1 (HIF-1), a key regulator of cellular responses to low oxygen.[16] A potential application of <sup>61</sup>Ni would be to trace its intracellular localization and potential interactions with components of this pathway.





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Caption: Hypothetical use of <sup>61</sup>Ni to trace its influence on the HIF-1 signaling pathway.



### Conclusion

**Nickel-61** is a valuable tracer element with significant potential in biomedical research and drug development. Its stability and ease of detection by ICP-MS make it a powerful tool for elucidating the pharmacokinetics of nickel and for developing new therapeutic and diagnostic agents. The methodologies outlined in this guide provide a foundation for researchers to design and implement robust tracer studies using <sup>61</sup>Ni. Future research will likely see an expansion of <sup>61</sup>Ni applications, including its use in tracing the molecular mechanisms of nickel-related diseases and its role in the function of nickel-dependent enzymes.

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